

Phenazine Methosulfate (CAS 299-11-6): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl hydrogen
sulfate;phenazine

Cat. No.: B7908697

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Phenazine methosulfate (PMS), with the CAS number 299-11-6, is a versatile quaternary ammonium salt of phenazine. It is widely utilized in biochemical and cellular research as an electron carrier, facilitating the transfer of electrons from a donor, such as NADH or NADPH, to an acceptor, like a tetrazolium salt. This property makes it an invaluable tool in a variety of assays for measuring enzyme activity and cell viability. Beyond its role as a laboratory reagent, PMS has been shown to induce oxidative stress and apoptosis in cancer cells, highlighting its potential in drug development research. This technical guide provides an in-depth overview of the properties, applications, and experimental protocols related to Phenazine Methosulfate.

Core Properties of Phenazine Methosulfate

Phenazine methosulfate is a yellow to orange crystalline powder with a range of chemical and physical properties that are critical to its function in experimental settings.

Physicochemical Properties

Property	Value	References
CAS Number	299-11-6	
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₄ S	
Molecular Weight	306.34 g/mol	
Appearance	Dark yellow to brown or khaki crystalline powder	
Melting Point	158-160 °C (decomposes)	
UV Absorption (λ _{max})	387.5 nm (in H ₂ O)	

Solubility

Solvent	Solubility	References
Water	Soluble (approx. 200 mg/mL at 20°C)	
Methanol	Soluble	
Ethanol	Soluble	
DMSO	~10 mg/mL	
Dimethylformamide (DMF)	~10 mg/mL	
Benzene	Insoluble	
Diethyl ether	Insoluble	

Stability and Storage

Phenazine methosulfate is stable under recommended storage conditions but is sensitive to light. Aqueous solutions of PMS are not stable and should be prepared fresh. It is incompatible with strong oxidizing agents. For long-term storage, it should be kept at -20°C.

Biological Activity and Applications

The primary biological activity of PMS stems from its ability to act as an electron carrier. This property is harnessed in numerous biochemical assays. Furthermore, its capacity to generate reactive oxygen species (ROS) underlies its cytotoxic effects.

Role as an Electron Carrier

PMS is an efficient electron acceptor that can be reduced by NADH or NADPH non-enzymatically. The reduced PMS can then donate electrons to various acceptor molecules, including tetrazolium salts (like MTT, XTT, and INT), cytochrome c, and indophenols. This electron relay is the basis for its use in quantifying the activity of dehydrogenases and other oxidoreductases.

- To cite this document: BenchChem. [Phenazine Methosulfate (CAS 299-11-6): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7908697#phenazine-methosulfate-cas-number-299-11-6-properties\]](https://www.benchchem.com/product/b7908697#phenazine-methosulfate-cas-number-299-11-6-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

